

A comparative study of Pigment Red 4 and Pigment Red 5 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 4*

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A Comparative Study of **Pigment Red 4** and Pigment Red 5 Properties

This guide provides a detailed comparison of the properties and performance of two commercially significant red pigments: **Pigment Red 4** (PR4) and Pigment Red 5 (PR5). The information is intended for researchers, scientists, and professionals in drug development and other relevant industries who utilize these colorants in their work. This document summarizes key characteristics, presents available data in a comparative format, and outlines general experimental protocols for pigment evaluation.

Introduction and Chemical Structure

Pigment Red 4 and Pigment Red 5 are both monoazo pigments, which are organic compounds characterized by the presence of an azo group (-N=N-) connecting aromatic rings. Their specific chemical structures give rise to their distinct shades of red and performance characteristics.

Pigment Red 4 (C.I. 12085), also known as D&C Red No. 36, has the chemical formula $C_{16}H_{10}ClN_3O_3$.^{[1][2][3]} It is known for its bright, yellowish-red shade.^{[4][5]}

Pigment Red 5 (C.I. 12490) has a more complex structure with the chemical formula $C_{30}H_{31}ClN_4O_7S$.^{[6][7][8]} It typically exhibits a bluish-red hue.^{[9][10]}

Comparative Data of Physicochemical Properties

The following table summarizes the key physicochemical properties of **Pigment Red 4** and **Pigment Red 5** based on available technical data.

Property	Pigment Red 4	Pigment Red 5
C.I. Name	Pigment Red 4	Pigment Red 5
C.I. Number	12085[1][2][3]	12490[7][8][9]
CAS Number	2814-77-9[1][2]	6410-41-9[7][8][9]
Chemical Formula	C ₁₆ H ₁₀ ClN ₃ O ₃ [1][2][3]	C ₃₀ H ₃₁ ClN ₄ O ₇ S[6][7][8]
Molecular Weight	327.72 g/mol [1][2]	627.11 g/mol [6][7][11]
Shade	Yellowish Red[4][5][12][13]	Bluish Red[9][10]
Density	1.45 - 1.65 g/cm ³ [1][2][4][14]	1.34 - 1.7 g/cm ³ [7][8][10]
Oil Absorption	34-70 g/100g [4][5]	40-50 ml/100g[7][8]

Performance and Fastness Properties

The resistance of pigments to various environmental factors is crucial for their application. The following table compares the fastness properties of **Pigment Red 4** and Pigment Red 5. The ratings are based on a scale of 1 to 5 or 1 to 8, where a higher number indicates better fastness.

Fastness Property	Pigment Red 4	Pigment Red 5	Rating Scale
Light Fastness	4-7[1][2][4][5][13][14]	6-8[8][9]	1-8 (8=Excellent)
Heat Resistance	140-180°C[1][2][4][5]	160-200°C[8][9]	Maximum Temperature
Water Resistance	5[1][4]	5[7]	1-5 (5=Excellent)
Oil Resistance	2-3[1][4]	5[7]	1-5 (5=Excellent)
Acid Resistance	4-5[1][2][4][5]	4-5[7][8][9]	1-5 (5=Excellent)
Alkali Resistance	4-5[1][2][4][5]	5[7][8][9]	1-5 (5=Excellent)
Alcohol Resistance	4[1][4][5]	5[9]	1-5 (5=Excellent)
Bleeding Resistance	4[5]	4-5[8][9]	1-5 (5=Excellent)

Applications

Both pigments find use in a variety of applications, though their specific properties make them more suitable for certain uses.

Pigment Red 4 is widely used in:

- Printing Inks (offset, water-based, solvent-based)[1][5]
- Paints and Coatings[1][4]
- Plastics and Rubber[1]
- Textile Printing[1][5]
- Cosmetics[1]

Pigment Red 5 is recommended for:

- Water-based Inks and Coatings[9]
- Textile Printing[9]

- Plastics[15][16]
- Industrial and Powder Coatings[9]
- Cosmetics and Soaps[15]

Toxicological Profile

Toxicological data for these pigments is limited in publicly available literature.

Pigment Red 4: Some sources indicate potential for skin damage and risk to human health, while other studies show no evidence of carcinogenicity in animal testing.[17] The acute oral LD50 in mice is reported to be >10,000 mg/kg, and the dermal LD50 in rats is >2,000 mg/kg, suggesting low acute toxicity.[18]

Pigment Red 5: The Government of Canada's screening assessment concluded that Pigment Red 5 is not harmful to the environment as it does not accumulate and cause harm to organisms.[15] However, it was also identified as a substance that is persistent, bioaccumulative, and inherently toxic to aquatic organisms.[19] Detailed toxicological data regarding acute and chronic effects are not readily available in the provided search results.[20][21][22]

Experimental Protocols

Detailed, standardized, side-by-side comparative experimental protocols for **Pigment Red 4** and Pigment Red 5 are not readily available in the public domain. The data presented in this guide is a consolidation of information from manufacturer technical data sheets and general pigment testing literature. However, standardized methods from organizations like ASTM International and ISO are typically used to determine the properties listed above.

Lightfastness Testing (General Protocol): A common method for evaluating lightfastness is based on the ASTM D4303 standard.

- Sample Preparation: The pigment is dispersed in a suitable binder (e.g., linseed oil for paints, a polymer for plastics) and applied to a substrate to create a uniform colored film.

- **Exposure:** One portion of the sample is exposed to a standardized light source (e.g., a xenon arc lamp) that simulates natural sunlight. Another portion is kept in the dark as a control.
- **Evaluation:** The change in color of the exposed portion is periodically compared to the unexposed control using a grayscale rating (e.g., Blue Wool Scale), where a higher number indicates less fading and better lightfastness.

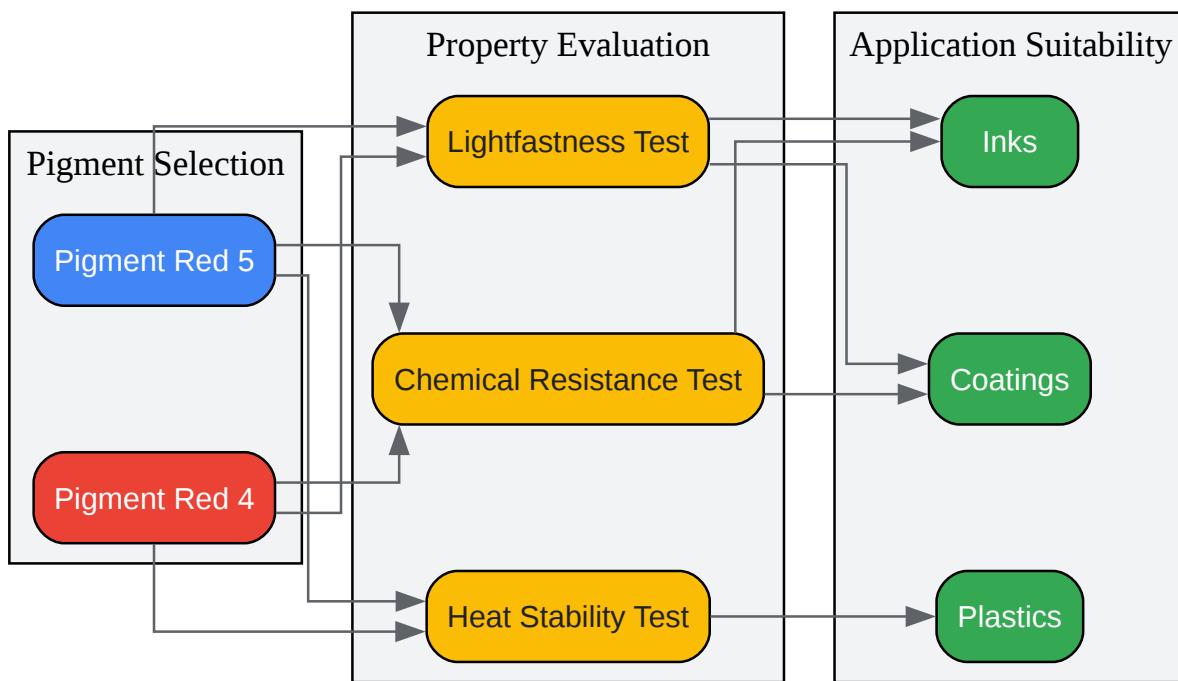
Heat Stability Testing (General Protocol): The thermal stability of a pigment is crucial for applications involving high-temperature processing, such as in plastics.[23]

- **Sample Preparation:** The pigment is mixed with a polymer (e.g., polyethylene) and processed through an extruder or injection molding machine at various temperatures.
- **Evaluation:** The color of the processed samples is compared to a sample processed at a lower, stable temperature. The heat stability is reported as the maximum temperature at which no significant color change occurs.

Chemical Resistance Testing (General Protocol):

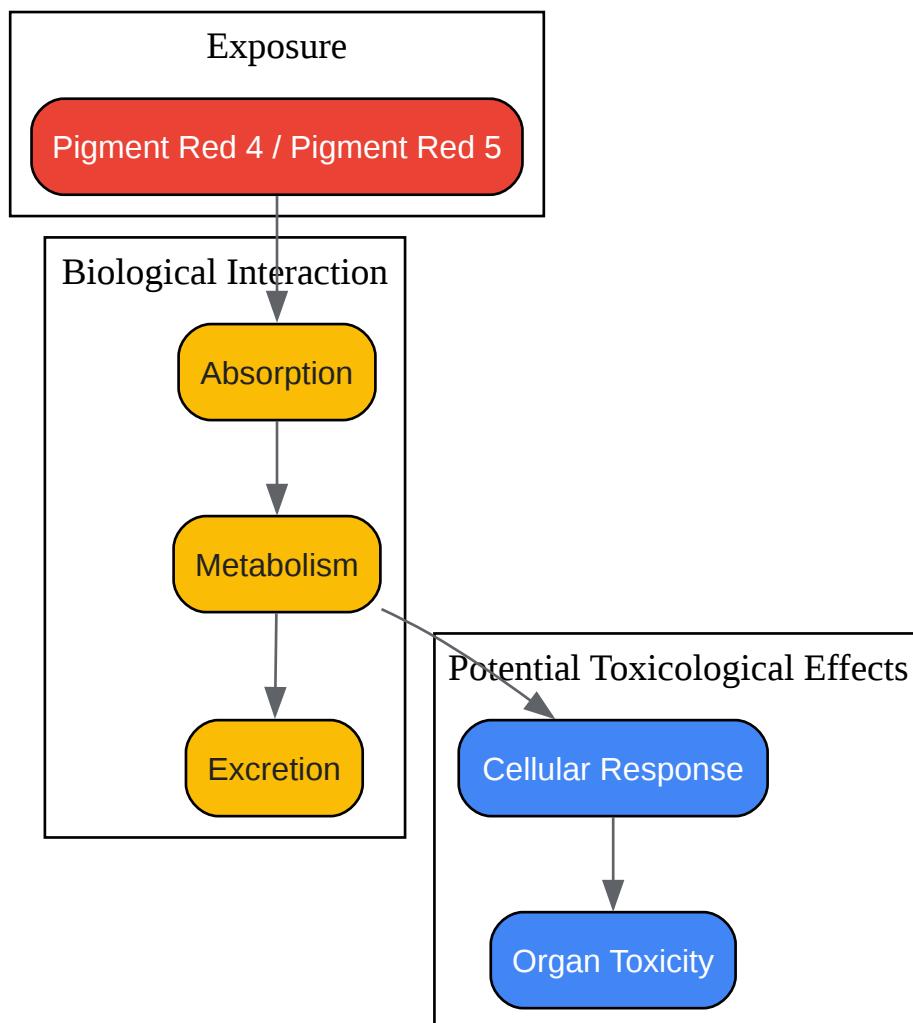
- **Sample Preparation:** A cured film of the pigment in a binder is prepared.
- **Exposure:** The film is immersed in or spotted with various chemicals (e.g., acids, alkalis, solvents) for a specified period.
- **Evaluation:** The film is then rinsed and visually assessed for any changes in color, gloss, or integrity. The resistance is rated on a scale of 1 to 5.

Visualizations



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Caption: Workflow for comparing pigment properties and determining application suitability.



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Caption: A generalized conceptual pathway for the toxicological assessment of pigments.

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- To cite this document: BenchChem. [A comparative study of Pigment Red 4 and Pigment Red 5 properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1669069#a-comparative-study-of-pigment-red-4-and-pigment-red-5-properties>]

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